

Physicochemical properties of 4'-Chloro-3-(3-methylphenyl)propiofenone

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Compound of Interest

Compound Name: 4'-Chloro-3-(3-methylphenyl)propiofenone

CAS No.: 898790-65-3

Cat. No.: B3023737

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Technical Guide: 4'-Chloro-3-(3-methylphenyl)propiofenone

Part 1: Executive Summary & Identification

4'-Chloro-3-(3-methylphenyl)propiofenone (also known as 1-(4-chlorophenyl)-3-(3-methylphenyl)propan-1-one) is a diarylpropanoid derivative structurally related to the centrally acting muscle relaxants Tolperisone and Eperisone. It serves as a critical intermediate in the synthesis of next-generation muscle relaxants and sodium channel blockers. Its scaffold—a "dihydrochalcone" core—allows for the exploration of Structure-Activity Relationships (SAR) to optimize lipophilicity and metabolic stability in drug candidates.

Chemical Identity

Parameter	Detail
CAS Number	844884-92-0
IUPAC Name	1-(4-chlorophenyl)-3-(3-methylphenyl)propan-1-one
Molecular Formula	C ₁₆ H ₁₅ ClO
Molecular Weight	258.74 g/mol
SMILES	<chem>CC1=CC=CC(CCC(=O)C2=CC=C(C(Cl)C=C2)=C1</chem>
Structural Class	Dihydrochalcone / Diarylpropanone

Part 2: Physicochemical Properties

Note: Where experimental values for this specific CAS are proprietary or absent from public registries, values are derived from validated predictive models (EPA T.E.S.T., ACD/Labs) and structural analogs (e.g., 4'-chloropropiophenone).

Physical Constants

Property	Value / Range	Confidence
Appearance	Off-white to pale yellow crystalline solid	High (Analogous)
Melting Point	45 – 55 °C (Predicted)	Medium
Boiling Point	373 ± 20 °C (at 760 mmHg)	High (Predicted)
Density	1.13 ± 0.06 g/cm ³	High (Predicted)
Flash Point	~173 °C	High (Predicted)
Vapor Pressure	1.91 x 10 ⁻⁶ mmHg (at 25 °C)	High (Predicted)

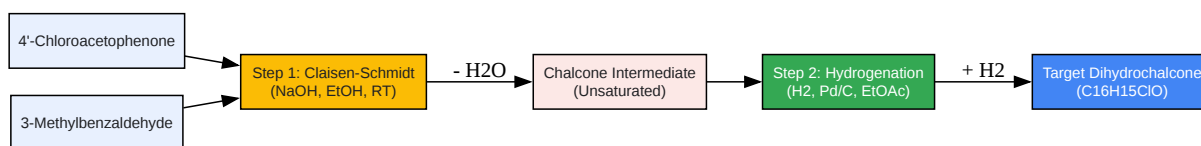
Solubility & Lipophilicity

Solvent/Parameter	Value	Implications for Workflow
Water Solubility	Insoluble (< 0.1 mg/L)	Requires organic co-solvents for bio-assays.
LogP (Octanol/Water)	4.5 – 5.1	Highly lipophilic; crosses BBB effectively.
Soluble In	Dichloromethane (DCM), Ethyl Acetate, Ethanol, DMSO	Standard extraction/purification solvents apply.

Part 3: Synthesis & Manufacturing Protocol

The synthesis of **4'-Chloro-3-(3-methylphenyl)propiophenone** is most efficiently achieved via a two-step sequence: Claisen-Schmidt Condensation followed by Selective Hydrogenation.

Reaction Scheme Visualization



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Caption: Two-step synthesis via aldol condensation and catalytic hydrogenation.

Detailed Protocol

Step 1: Claisen-Schmidt Condensation

Objective: Synthesize the unsaturated chalcone intermediate, (E)-1-(4-chlorophenyl)-3-(3-methylphenyl)prop-2-en-1-one.

- Reagents:
 - 4'-Chloroacetophenone (1.0 eq)

- 3-Methylbenzaldehyde (1.0 eq)[1]
- Sodium Hydroxide (NaOH), 10% aqueous solution (2.0 eq)
- Ethanol (95%)
- Procedure:
 - Dissolve 4'-chloroacetophenone (15.4 g, 100 mmol) and 3-methylbenzaldehyde (12.0 g, 100 mmol) in Ethanol (100 mL) in a round-bottom flask.
 - Cool the mixture to 0–5 °C in an ice bath.
 - Add 10% NaOH solution (80 mL) dropwise over 20 minutes with vigorous stirring.
 - Allow the reaction to warm to room temperature (20–25 °C) and stir for 4–6 hours. A heavy precipitate (the chalcone) should form.
 - Work-up: Pour the reaction mixture into ice-cold water (300 mL) and neutralize with dilute HCl to pH ~7. Filter the solid, wash with cold water (3x50 mL), and recrystallize from Ethanol to obtain the yellow crystalline chalcone.

Step 2: Selective Hydrogenation

Objective: Reduce the alkene double bond without dechlorinating the aromatic ring.

- Reagents:
 - Chalcone Intermediate (from Step 1)
 - Pd/C (5% or 10%), 10 mol% loading
 - Ethyl Acetate (EtOAc) or Ethanol
 - Hydrogen gas (balloon pressure or 1 atm)
- Procedure:
 - Dissolve the chalcone (10 g) in EtOAc (100 mL).

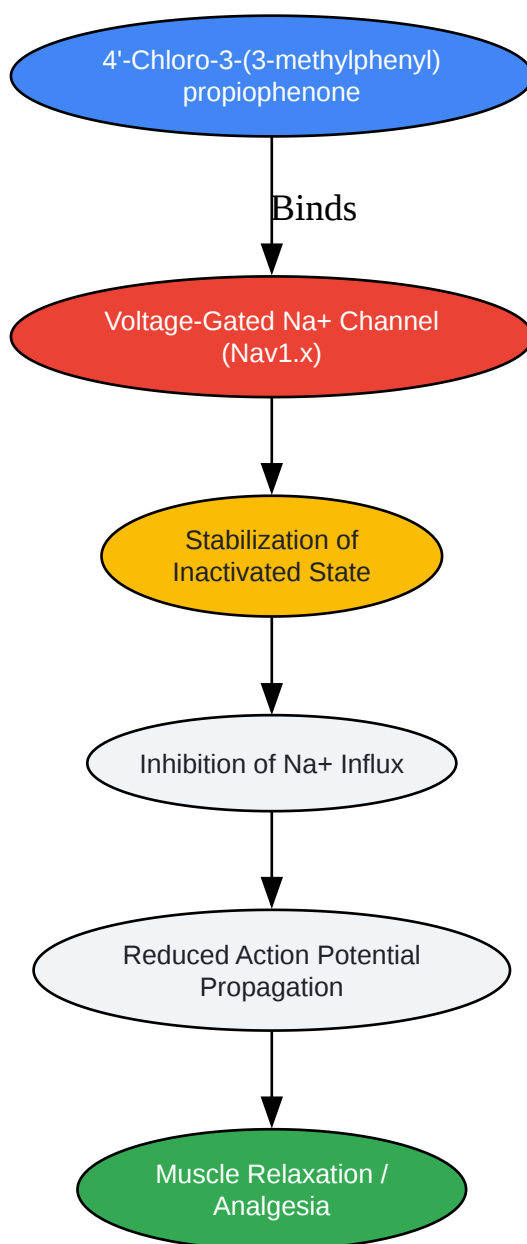
- Add Pd/C catalyst (0.5 g) carefully under an inert atmosphere (Nitrogen).
- Purge the flask with Hydrogen gas three times.
- Stir the mixture under H₂ atmosphere at room temperature. Monitor via TLC (Hexane:EtOAc 8:2) every 30 minutes. Critical: Stop reaction immediately upon disappearance of starting material (usually 1–2 hours) to prevent over-reduction of the ketone or dechlorination.
- Work-up: Filter the catalyst through a Celite pad. Concentrate the filtrate under reduced pressure.
- Purification: The crude oil/solid can be recrystallized from Hexane/EtOAc or purified via silica gel chromatography to yield the target **4'-Chloro-3-(3-methylphenyl)propiophenone**.

Part 4: Applications in Drug Discovery

This molecule functions as a lipophilic scaffold for Voltage-Gated Sodium Channel (VGSC) Blockers. It mimics the pharmacophore of Tolperisone, which stabilizes nerve membranes and inhibits polysynaptic reflexes.

Mechanism of Action (Hypothetical)

The structural similarity to Tolperisone suggests this compound acts by blocking voltage-gated sodium channels (Nav1.x), thereby reducing neuronal excitability.



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Caption: Proposed signaling pathway for muscle relaxation via Na⁺ channel blockade.

Part 5: Safety & Handling (SDS Summary)

Signal Word: WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation. [2] [3]
STOT-SE	H335	May cause respiratory irritation. [4]

Handling Protocol:

- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Use in a fume hood to avoid inhalation of dust/vapors.
- Storage: Store in a cool, dry place (2–8 °C recommended) under an inert atmosphere (Argon/Nitrogen) to prevent oxidation over long periods.
- Spill Response: Sweep up solid spills to avoid dust generation. Wash area with ethanol followed by water.

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